

Application Note: HPLC Analysis of 3-Bromo-4,5-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4,5-dimethoxybenzaldehyde

Cat. No.: B129006

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Introduction

3-Bromo-4,5-dimethoxybenzaldehyde is a substituted benzaldehyde derivative used as a building block in the synthesis of various organic compounds. Its purity and quantification are critical for ensuring the quality and consistency of downstream products in research and drug development. This application note provides a detailed protocol for the analysis of **3-Bromo-4,5-dimethoxybenzaldehyde** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Compound Information

A summary of the key chemical and physical properties of **3-Bromo-4,5-dimethoxybenzaldehyde** is provided in the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

| Property | Value |
|-------------------|--|
| IUPAC Name | 3-bromo-4,5-dimethoxybenzaldehyde |
| Synonyms | 5-Bromoveratraldehyde |
| CAS Number | 6948-30-7[1][2] |
| Molecular Formula | C ₉ H ₉ BrO ₃ [1][3][4] |
| Molecular Weight | 245.07 g/mol [1][3][4][5] |
| Appearance | White to off-white crystalline solid |

Experimental Protocols

1. Instrumentation and Materials

- Instrumentation:
 - HPLC system with a quaternary or binary pump
 - Autosampler
 - Column oven
 - UV-Vis or Photodiode Array (PDA) detector
- Column:
 - Newcrom R1, 5 µm, 4.6 x 150 mm (or equivalent C18 column)[2]
- Chemicals and Reagents:
 - **3-Bromo-4,5-dimethoxybenzaldehyde** reference standard (≥98% purity)[4][5]
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or Milli-Q)
 - Phosphoric acid (ACS grade)

- Methanol (HPLC grade, for cleaning)

2. Preparation of Solutions

- Mobile Phase:
 - A mixture of acetonitrile and water, with a small amount of phosphoric acid for pH adjustment. A typical starting point is Acetonitrile:Water (50:50, v/v) with 0.1% phosphoric acid. The exact ratio should be optimized for best separation.^[2] For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.^[2]
- Standard Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 10 mg of **3-Bromo-4,5-dimethoxybenzaldehyde** reference standard.
 - Transfer it to a 10 mL volumetric flask.
 - Dissolve and dilute to the mark with the mobile phase.
- Working Standard Solutions (e.g., 10, 25, 50, 100, 200 µg/mL):
 - Prepare a series of dilutions from the stock solution using the mobile phase to construct a calibration curve.

3. Chromatographic Conditions

The following table summarizes the recommended HPLC parameters for the analysis.

| Parameter | Recommended Setting |
|---------------------|--|
| Column | Newcrom R1 (5 µm, 4.6 x 150 mm)[2] |
| Mobile Phase | Acetonitrile:Water with 0.1% Phosphoric Acid |
| Gradient/Isocratic | Isocratic or Gradient (to be optimized) |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30 °C |
| Injection Volume | 10 µL |
| Detector Wavelength | 254 nm (or optimized based on UV scan) |
| Run Time | 10 minutes |

4. System Suitability

Before sample analysis, perform system suitability tests by injecting the working standard solution (e.g., 50 µg/mL) five times. The following parameters should be checked:

- Tailing Factor: Should be ≤ 2.0 .
- Theoretical Plates: Should be ≥ 2000 .
- Relative Standard Deviation (RSD) of Peak Area: Should be $\leq 2.0\%$.

Data Presentation

The quantitative data obtained from the analysis of calibration standards can be summarized as follows:

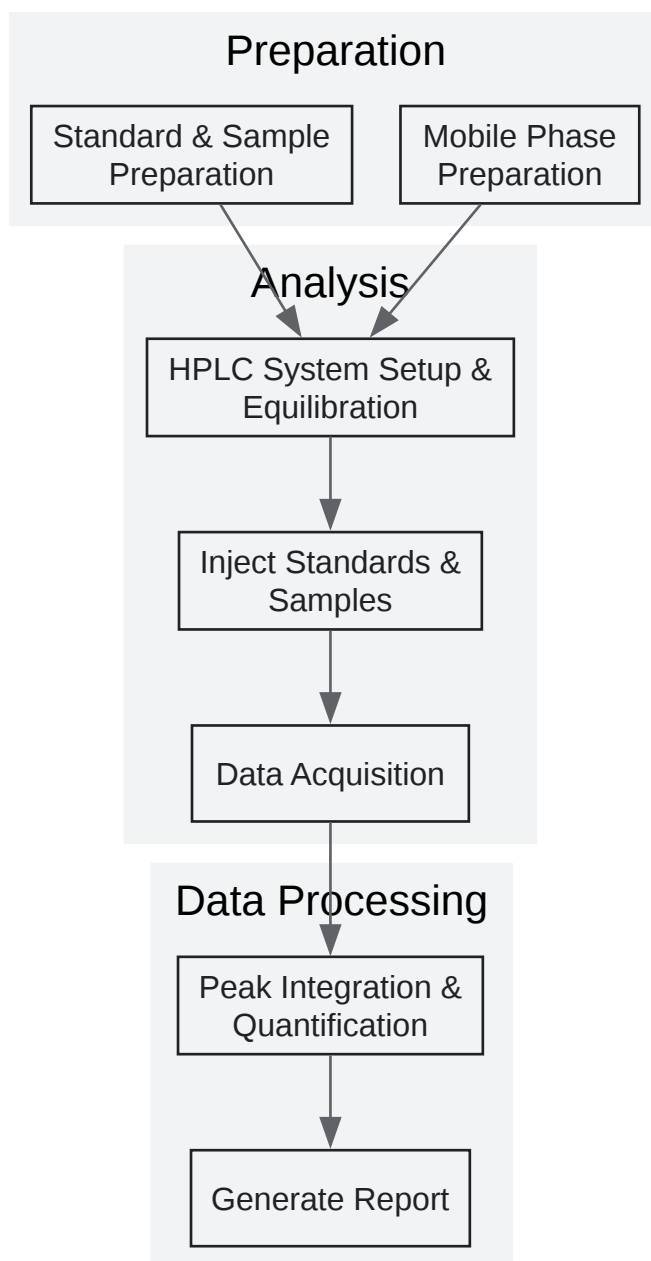
| Concentration (µg/mL) | Retention Time (min) | Peak Area (mAU*s) |
|-----------------------|----------------------|-------------------|
| 10 | 4.21 | 150234 |
| 25 | 4.22 | 375589 |
| 50 | 4.21 | 751123 |
| 100 | 4.20 | 1502300 |
| 200 | 4.21 | 3004560 |

Note: The data presented above is hypothetical and for illustrative purposes only.

Visualizations

Experimental Workflow Diagram

HPLC Analysis Workflow

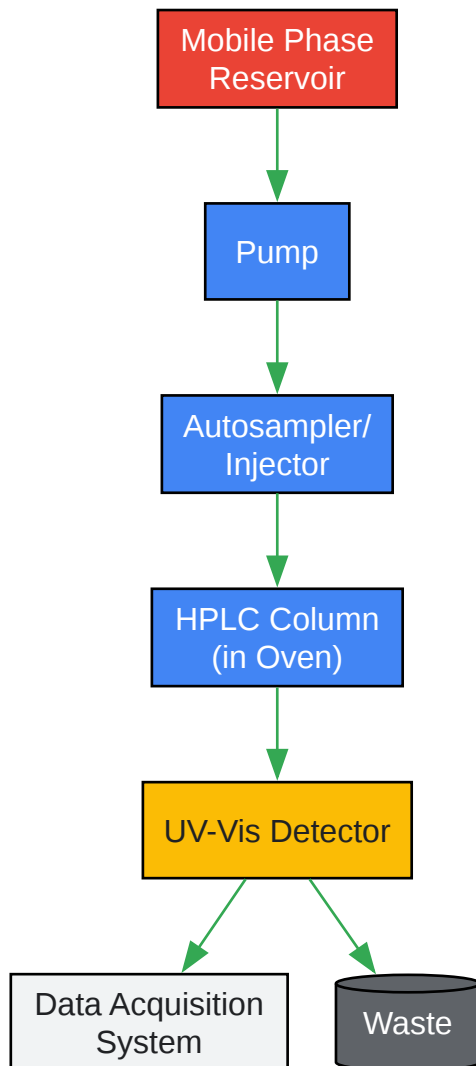


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Caption: Workflow for the HPLC analysis of **3-Bromo-4,5-dimethoxybenzaldehyde**.

HPLC System Components Diagram

Key HPLC System Components



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References

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